

An In-depth Technical Guide to 2-Cyano-N-thiazol-2-yl-acetamide

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Compound of Interest

Compound Name: 2-Cyano-N-thiazol-2-yl-acetamide

Cat. No.: B181831

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Cyano-N-thiazol-2-yl-acetamide**, a heterocyclic compound with significant potential in medicinal chemistry. This document covers its chemical identity, physicochemical properties, synthesis protocols, and biological activities, with a focus on its applications in drug discovery and development.

Chemical Identity and Synonyms

The compound **2-Cyano-N-thiazol-2-yl-acetamide** is a derivative of acetamide featuring a cyano group and a thiazole ring. Its formal chemical nomenclature and various synonyms are crucial for accurate identification in literature and databases.

IUPAC Name: 2-cyano-N-(1,3-thiazol-2-yl)acetamide[1]

Synonyms: A comprehensive list of synonyms for this compound is provided below to aid in literature searches and material sourcing.

Synonym	Reference
2-Cyano-N-thiazol-2-yl-acetamide	[1]
2-cyano-N-(thiazol-2-yl)acetamide	[1]
2-cyano-N-1,3-thiazol-2-ylacetamide	[1]
2-(cyanoacetylamino)thiazole	[1]
N-(1,3-thiazol-2-yl)cyanoacetamide	[1]
2-Cyano-N-(2-thiazolyl)acetamide	[1]
MFCD00608535	[1]
ZSPNFPWMLPHDQS-UHFFFAOYSA-N	[1]

Physicochemical Properties

Understanding the physicochemical properties of **2-Cyano-N-thiazol-2-yl-acetamide** is fundamental for its application in experimental settings and for computational modeling.

Property	Value	Reference
Molecular Formula	C6H5N3OS	[1][2]
Molecular Weight	167.19 g/mol	[1][2]
CAS Number	90158-62-6	[1]
InChI	InChI=1S/C6H5N3OS/c7-2-1-5(10)9-6-8-3-4-11-6/h3-4H,1H2,(H,8,9,10)	[1]
InChIKey	ZSPNFPWMLPHDQS-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CSC(=N1)NC(=O)CC#N</chem>	[1]
Computed XLogP3-AA	0.4	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	2	
Exact Mass	167.015333 g/mol	[1]
Monoisotopic Mass	167.015333 g/mol	[1]
Topological Polar Surface Area	94 Å ²	[1]
Heavy Atom Count	11	
Formal Charge	0	
Complexity	197	[1]

Experimental Protocols: Synthesis

The synthesis of **2-Cyano-N-thiazol-2-yl-acetamide** can be achieved through the condensation of 2-aminothiazole with a cyanoacetylating agent. Below is a representative experimental protocol.

Objective: To synthesize **2-Cyano-N-thiazol-2-yl-acetamide**.

Materials:

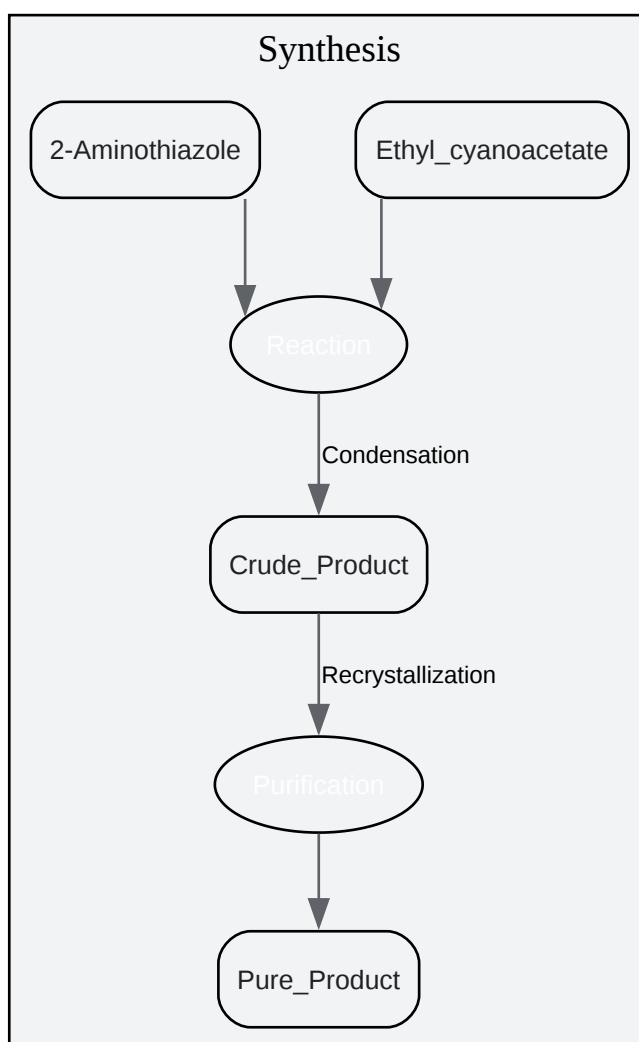
- 2-Aminothiazole
- Ethyl cyanoacetate
- Pyridine (as a catalyst, optional)
- Ethanol (as a solvent)
- Hydrochloric acid (for workup)
- Sodium bicarbonate (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Standard laboratory glassware and apparatus for reflux and filtration.

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-aminothiazole (1 equivalent) in a suitable volume of absolute ethanol.
- **Addition of Reagent:** To the stirred solution, add ethyl cyanoacetate (1.1 equivalents). A catalytic amount of pyridine can be added to facilitate the reaction.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a beaker containing ice-cold water.
- **Precipitation:** Acidify the aqueous mixture with dilute hydrochloric acid to precipitate the crude product.

- **Filtration and Washing:** Collect the precipitate by vacuum filtration. Wash the solid with cold water to remove any unreacted starting materials and water-soluble impurities.
- **Neutralization:** Suspend the crude product in water and neutralize with a saturated solution of sodium bicarbonate.
- **Final Filtration and Drying:** Filter the neutralized product, wash with water, and dry under vacuum over anhydrous magnesium sulfate.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2-Cyano-N-thiazol-2-yl-acetamide**.

General Synthesis Workflow:



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Caption: Synthetic workflow for **2-Cyano-N-thiazol-2-yl-acetamide**.

Biological Activity and Potential Applications

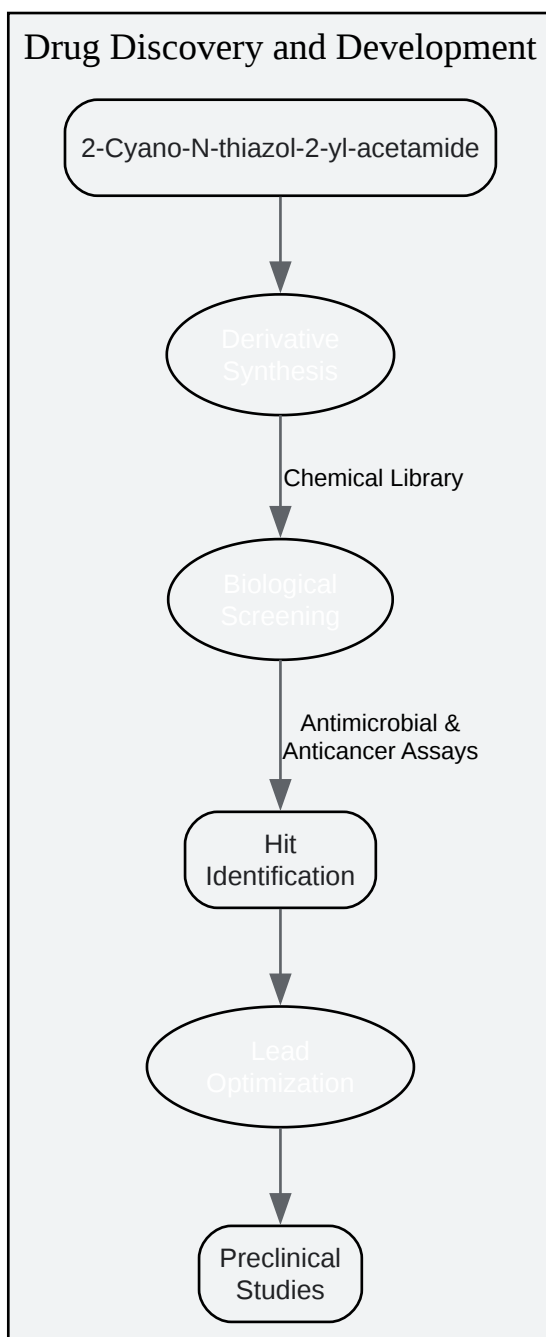
Derivatives of **2-Cyano-N-thiazol-2-yl-acetamide** have demonstrated a range of biological activities, highlighting their potential as scaffolds for the development of new therapeutic agents.

Antimicrobial Activity: Several studies have explored the antimicrobial properties of compounds derived from 2-cyano-N-arylacetamides. These derivatives have shown inhibitory effects against both Gram-positive (e.g., *Staphylococcus aureus*, *Bacillus subtilis*) and Gram-negative (e.g., *Escherichia coli*, *Pseudomonas aeruginosa*) bacteria, as well as antifungal activity against species like *Aspergillus flavus* and *Candida albicans*. The mechanism of action is thought to involve the disruption of essential cellular processes in microorganisms.

Anticancer Activity: Thiazole-containing compounds are a well-established class of anticancer agents. Derivatives of **2-Cyano-N-thiazol-2-yl-acetamide** have been investigated for their cytotoxic effects against various cancer cell lines. Some derivatives have been shown to induce apoptosis, the programmed cell death, in cancer cells. For instance, certain 1,3,4-thiadiazole derivatives of acetamide have been found to activate caspase-3 and caspase-9, key enzymes in the apoptotic pathway.[3] One study on a series of thiazole derivatives revealed that a promising compound induced cell cycle arrest at the G2/M phase and pre-G1 apoptosis in leukemia HL-60 cells.[4]

Enzyme Inhibition: The biological activity of these compounds is often attributed to their ability to inhibit specific enzymes. While the precise targets for **2-Cyano-N-thiazol-2-yl-acetamide** itself are not extensively characterized in the available literature, its derivatives are known to inhibit enzymes associated with cancer progression and receptors involved in inflammatory responses.[5]

Drug Discovery Workflow:



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Caption: A generalized workflow for drug discovery using the core scaffold.

Conclusion

2-Cyano-N-thiazol-2-yl-acetamide represents a versatile chemical scaffold with significant promise for the development of novel therapeutic agents. Its amenability to chemical

modification allows for the generation of diverse libraries of derivatives with a wide range of biological activities. Further research into the specific molecular targets and mechanisms of action of this compound and its analogs is warranted to fully exploit its therapeutic potential. This guide provides a foundational resource for researchers embarking on studies involving this promising molecule.

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